

Benzylaspartic acid mechanism of action in enzyme inhibition

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzylaspartic acid*

Cat. No.: *B1328789*

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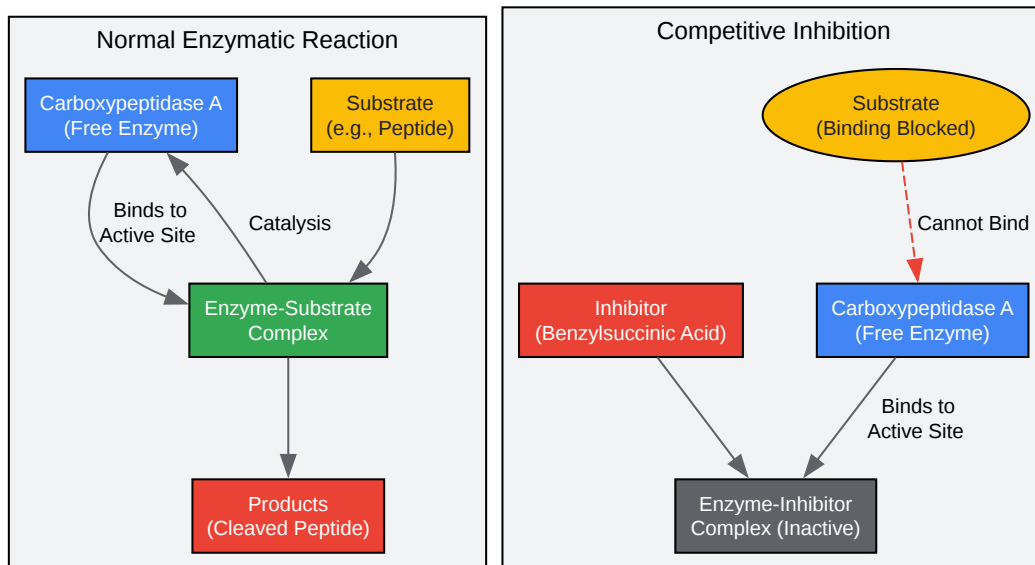
Inhibition of Carboxypeptidase A (CPA)

Benzylaspartic acid analogs, particularly benzylsuccinic acid, are potent inhibitors of Carboxypeptidase A (CPA), a zinc-containing metalloprotease involved in the digestion of proteins. These inhibitors typically function by mimicking the structure of the enzyme's substrate at the transition state.

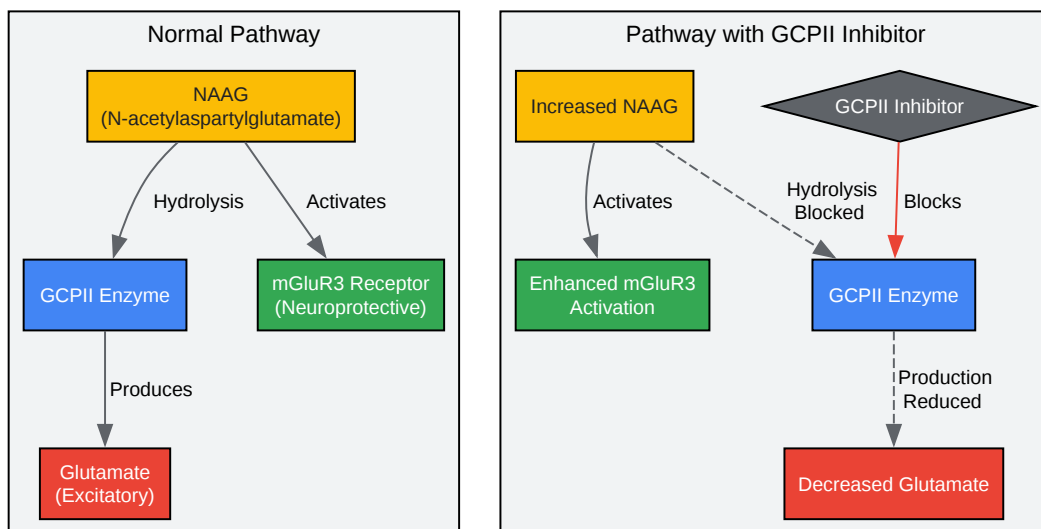
Mechanism of Action: Competitive Inhibition

(S)-2-Benzylsuccinic acid, a close structural analog of **benzylaspartic acid**, acts as a potent competitive inhibitor of CPA.^[1] The mechanism relies on its ability to bind to the active site of the enzyme, thereby preventing the substrate from binding. Structural studies have revealed that the benzyl group of the inhibitor occupies the large, hydrophobic S1' pocket of the enzyme, which normally accommodates the C-terminal aromatic or branched aliphatic side chain of the substrate.^[1] The two carboxylate groups of the inhibitor are positioned to chelate the active site Zn²⁺ ion and interact with other critical residues, such as Arg145 and Glu270, mimicking the tetrahedral transition state of peptide bond hydrolysis.^{[1][2]} This high-affinity binding effectively blocks the catalytic activity of the enzyme.

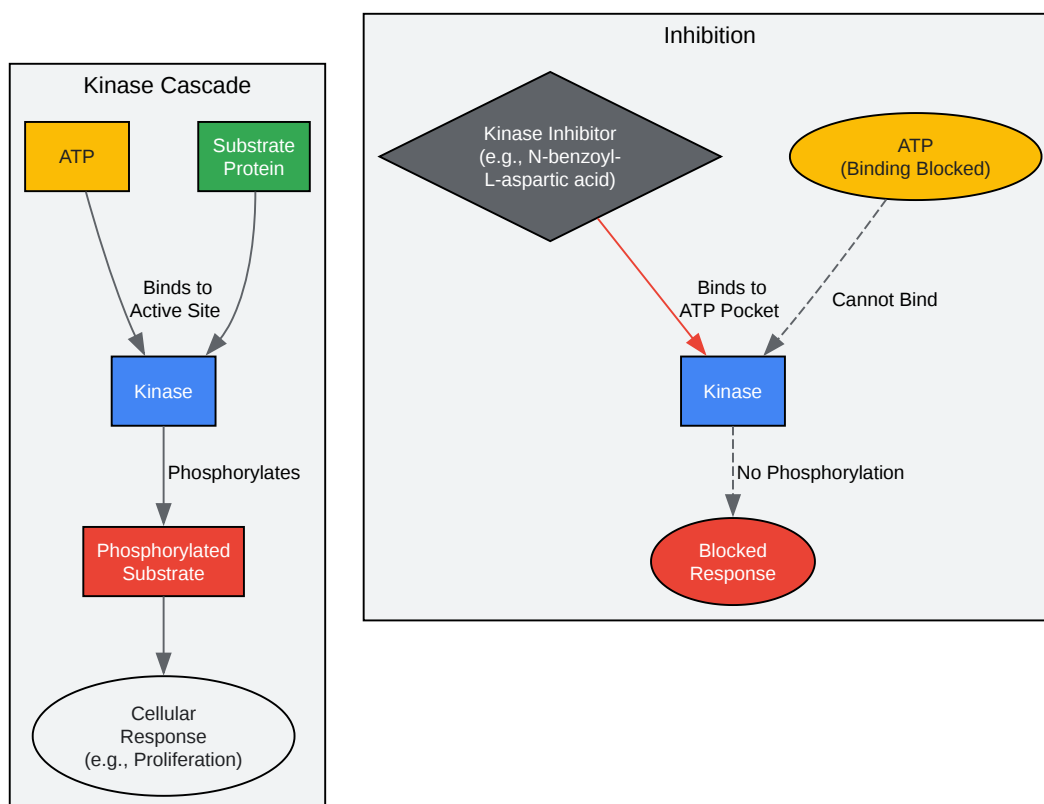
Mechanism of Competitive Inhibition of Carboxypeptidase A



GCP11 Signaling and Inhibition



Generic Kinase Signaling and Inhibition



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References

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- 2. 2024.sci-hub.se [2024.sci-hub.se]
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